Application Note: Comprehensive Characterization of N-(p-Chlorobenzhydryl)piperazine dihydrochloride

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Compound of Interest

Compound Name:	*N-(p-Chlorobenzhydryl)piperazine dihydrochloride*
CAS No.:	*1031-92-1*
Cat. No.:	*B174498*

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Introduction

N-(p-Chlorobenzhydryl)piperazine, also known as Norchlorcyclizine, is a critical intermediate in the synthesis of several second-generation antihistamines, such as cetirizine.[1][2] Its purity, identity, and stability are paramount to ensure the quality and safety of the final active pharmaceutical ingredient (API). This document provides a comprehensive guide to the analytical techniques essential for the thorough characterization of **N-(p-Chlorobenzhydryl)piperazine dihydrochloride**. The protocols herein are designed for researchers, scientists, and drug development professionals, offering a blend of theoretical grounding and practical, field-proven methodologies.

The molecular structure of N-(p-Chlorobenzhydryl)piperazine consists of a piperazine ring linked to a benzhydryl group, which in turn contains a phenyl and a p-chlorophenyl substituent.[3] This structure dictates the analytical approaches required for its complete characterization, encompassing chromatographic, spectroscopic, and thermal methods.

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Chromatographic Analysis for Purity and Impurity Profiling

Chromatographic techniques are indispensable for separating N-(p-Chlorobenzhydryl)piperazine from starting materials, by-products, and degradation products. High-Performance Liquid Chromatography (HPLC) is the method of choice due to the compound's non-volatile nature.[4][5]

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

Principle: RP-HPLC separates compounds based on their hydrophobicity. The non-polar stationary phase retains hydrophobic molecules more strongly than the polar mobile phase. For piperazine derivatives, this method is effective for both assay determination and impurity profiling.

Causality of Experimental Choices:

- Column: A C18 column is selected for its excellent retention and separation of moderately non-polar compounds like N-(p-Chlorobenzhydryl)piperazine.
- Mobile Phase: A mixture of an organic solvent (acetonitrile or methanol) and an aqueous buffer is used. The organic solvent elutes the compound, while the buffer controls the ionization state of the piperazine nitrogens, influencing retention and peak shape. A phosphate or acetate buffer is common.
- Detector: A UV detector is suitable as the aromatic rings in the molecule provide strong chromophores.[6] Detection is typically performed at a wavelength around 230 nm.

Protocol: RP-HPLC for Purity Assessment

- Instrumentation: HPLC system with a UV or Photodiode Array (PDA) detector.
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase:

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- A: 0.02 M Potassium dihydrogen phosphate buffer, pH adjusted to 3.0 with phosphoric acid.
- B: Acetonitrile.
- Gradient: 70% A to 30% A over 30 minutes.

- Flow Rate: 1.0 mL/min.[7]
- Column Temperature: 35°C.[7]
- Detection Wavelength: 231 nm.[6]
- Injection Volume: 10 µL.[7]
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a final concentration of approximately 0.5 mg/mL.
- Data Analysis: Purity is determined by calculating the area percentage of the main peak relative to the total peak area. Impurities can be identified by comparing their retention times to known impurity standards.[4]

Spectroscopic Techniques for Structural Elucidation

Spectroscopic methods provide detailed information about the molecular structure of **N-(p-Chlorobenzhydryl)piperazine dihydrochloride**, confirming its identity and revealing structural features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy probes the magnetic properties of atomic nuclei to provide detailed information about the structure and chemical environment of molecules. Both ^{1}H and ^{13}C NMR are essential for unambiguous structural confirmation.

Expert Insights: The ^{1}H NMR spectrum will show characteristic signals for the aromatic protons, the methine proton of the benzhydryl group, and the methylene protons of the piperazine ring. The integration of these signals confirms the proton count in each part of the molecule. The ^{13}C NMR spectrum will provide information on the number and type of carbon atoms present.[1]

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Protocol: ^{1}H and ^{13}C NMR Analysis

- Instrumentation: NMR Spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d_6) or Deuterated chloroform ($CDCl_3$). DMSO-d_6 is often preferred for dihydrochloride salts.
- Sample Concentration: Approximately 10-20 mg of the sample dissolved in 0.5-0.7 mL of deuterated solvent.
- Acquisition:
  - ^{1}H NMR: Acquire standard proton spectra.
  - ^{13}C NMR: Acquire proton-decoupled carbon spectra.
- Data Interpretation:
  - ^{1}H NMR: Expect multiplets in the aromatic region (approx. 7.2-7.6 ppm), a singlet for the benzhydryl CH (approx. 4.2 ppm), and multiplets for the piperazine CH_2 groups (approx. 2.3-3.2 ppm).[1]
  - ^{13}C NMR: Expect signals for the aromatic carbons (approx. 124-142 ppm), the benzhydryl carbon (approx. 74-75 ppm), and the piperazine carbons (approx. 45-52 ppm).[1]

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy measures the absorption of infrared radiation by the sample, which excites molecular vibrations. This provides a "fingerprint" of the functional groups present in the molecule.

Causality of Experimental Choices: The FTIR spectrum is used to confirm the presence of key functional groups such as N-H bonds of the piperazinium ion, C-H bonds of the aromatic and aliphatic parts, C=C bonds of the aromatic rings, and the C-Cl bond.[8][9]

Protocol: FTIR Analysis

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- Instrumentation: FTIR Spectrometer with an ATR (Attenuated Total Reflectance) accessory or for use with KBr pellets.
- Sample Preparation:
  - ATR: Place a small amount of the solid sample directly on the ATR crystal.
  - KBr Pellet: Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin pellet.
- Acquisition: Scan the sample over the range of 4000-400 cm^{-1}.
- Data Interpretation: Look for characteristic absorption bands:
  - N-H stretch (secondary amine salt): Broad absorption around 2400-2800 cm^{-1}.
  - Aromatic C-H stretch: Above 3000 cm^{-1}.
  - Aliphatic C-H stretch: Below 3000 cm^{-1}.
  - Aromatic C=C stretch: Peaks around 1600-1450 cm^{-1}.
  - C-N stretch: Around 1200-1000 cm^{-1}.
  - C-Cl stretch: Around 850 cm^{-1}.[9]

Mass Spectrometry for Molecular Weight and Fragmentation Analysis

Principle: Mass spectrometry (MS) ionizes chemical compounds to generate charged molecules and measures their mass-to-charge ratio. This technique is crucial for confirming the molecular weight and can provide structural information through fragmentation patterns.

Expert Insights: Electrospray ionization (ESI) is a suitable soft ionization technique for this compound, which will primarily show the protonated molecular ion $[M+H]^+$ corresponding to the free base. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) will be a key diagnostic feature in the mass spectrum.

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Protocol: LC-MS Analysis

- Instrumentation: Liquid Chromatograph coupled to a Mass Spectrometer with an ESI source.
- LC Conditions: Use the same or similar conditions as the RP-HPLC method described in Section 1.1. This allows for the separation of impurities before they enter the mass spectrometer.
- MS Conditions:
  - Ionization Mode: Positive ESI.
  - Scan Range: m/z 100-500.
- Data Interpretation:
  - Confirm the presence of the protonated molecular ion $[M+H]^+$ at m/z 287.1, corresponding to the free base $C_{17}H_{19}ClN_2$.
  - Observe the characteristic isotopic peak at m/z 289.1 due to the presence of the ^{37}Cl isotope.
  - Analyze fragmentation patterns to further confirm the structure. Common fragments may arise from the cleavage of the bond between the benzhydryl carbon and the piperazine nitrogen.

Thermal Analysis for Physicochemical Properties

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to characterize the physical properties of the material, such as melting point, thermal stability, and solvent/water content.[10]

Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.[10] It is used to determine the melting point and detect polymorphic transitions.

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Protocol: DSC Analysis

- Instrumentation: Differential Scanning Calorimeter.
- Sample Preparation: Accurately weigh 2-5 mg of the sample into an aluminum pan and seal it.
- Heating Rate: 10 °C/min.
- Temperature Range: 25 °C to 300 °C.
- Atmosphere: Inert atmosphere (e.g., nitrogen) at a flow rate of 50 mL/min.
- Data Interpretation: An endothermic peak will indicate the melting point of the substance.[11] The sharpness of the peak can be an indicator of purity.

Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[11][12] It is used to determine the thermal stability and decomposition profile of the compound, as well as its solvent and water content.

Protocol: TGA Analysis

- Instrumentation: Thermogravimetric Analyzer.
- Sample Preparation: Accurately weigh 5-10 mg of the sample into a ceramic or platinum pan.
- Heating Rate: 10 °C/min.
- Temperature Range: 25 °C to 600 °C.
- Atmosphere: Inert atmosphere (e.g., nitrogen) at a flow rate of 50 mL/min.
- Data Interpretation: A weight loss at temperatures below 120°C may indicate the presence of water or volatile solvents. Significant weight loss at higher temperatures indicates thermal decomposition. The onset temperature of decomposition is a measure of the compound's thermal stability.

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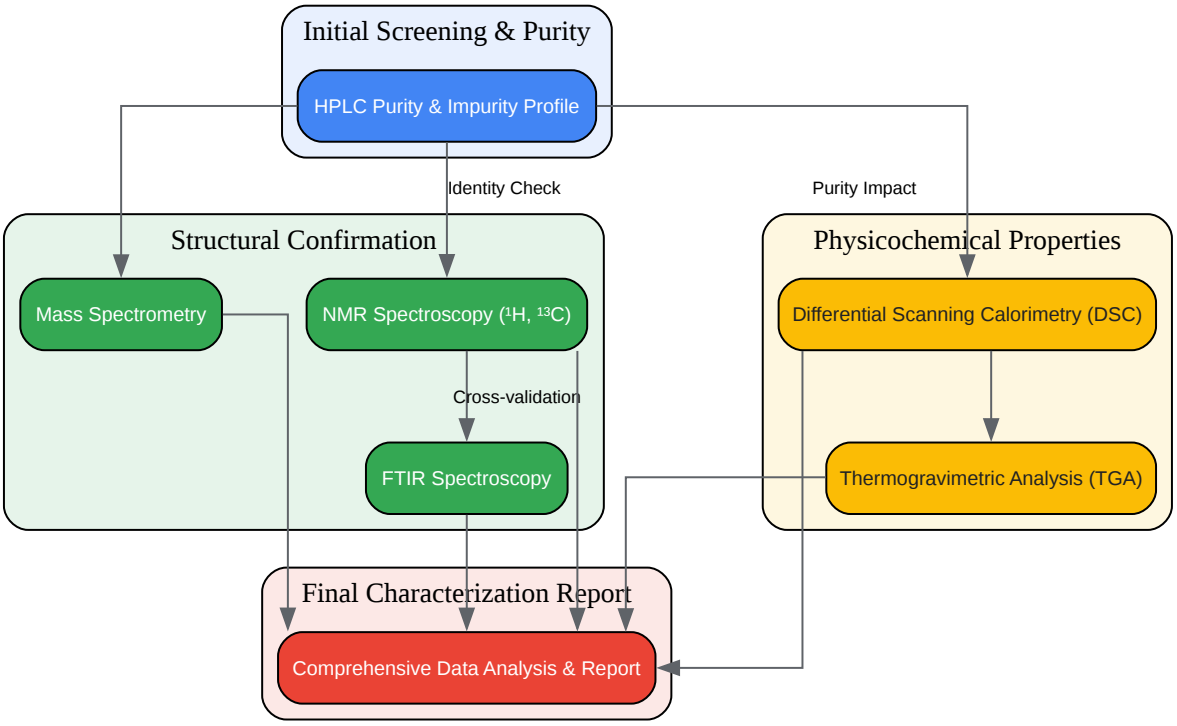
Summary of Analytical Data

Technique	Parameter	Typical Value/Observation	Purpose
RP-HPLC	Purity	>99.0%	Quantify purity and impurities
Retention Time	Dependent on specific method	Identify the compound	
^{1}H NMR	Chemical Shifts (ppm)	Aromatic: ~7.2-7.6, Benzhydryl CH: ~4.2, Piperazine CH_2: ~2.3-3.2	Structural Confirmation
^{13}C NMR	Chemical Shifts (ppm)	Aromatic: ~124-142, Benzhydryl C: ~74-75, Piperazine C: ~45-52	Structural Confirmation
FTIR	Key Peaks (cm^{-1})	~2400-2800 (N-H salt), >3000 (Ar C-H), <3000 (Aliph. C-H)	Functional Group ID
LC-MS	$[M+H]^+$ (m/z)	287.1 / 289.1 (Cl isotope pattern)	Molecular Weight Verification
DSC	Melting Point	Sharp endotherm (specific temp. depends on form)	Identify melting point, assess purity
TGA	Decomposition	Onset temperature indicates thermal stability	Assess thermal stability, solvent content

Visualizing the Analytical Workflow

A comprehensive characterization of **N-(p-Chlorobenzhydryl)piperazine dihydrochloride** follows a logical progression, starting with purity assessment and moving to detailed structural and physicochemical analysis.

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Caption: Integrated workflow for the characterization of **N-(p-Chlorobenzhydryl)piperazine dihydrochloride**.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **N-(p-Chlorobenzhydryl)piperazine dihydrochloride**. By systematically applying these chromatographic, spectroscopic, and thermal techniques, researchers and drug developers can ensure the identity, purity, and quality of this important pharmaceutical intermediate, thereby supporting the development of safe and effective medicines. Each technique provides a unique and complementary piece of information, and together they form a self-validating system for complete material characterization.

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